

An In-depth Technical Guide to N-(3-Chloropropyl)dibutylamine

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Compound of Interest

Compound Name: N-(3-Chloropropyl)dibutylamine

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **N-(3-Chloropropyl)dibutylamine**, a key chemical intermediate in various industrial and pharmaceutical applications. It covers its physicochemical properties, synthesis protocols, applications, and safety information, tailored for professionals in research and development.

Executive Summary

N-(3-Chloropropyl)dibutylamine is a tertiary amine with the molecular formula $C_{11}H_{24}ClN$.^[1]^[2] It is primarily recognized for its crucial role as a building block in the synthesis of complex organic molecules.^[3] Most notably, it serves as a key intermediate in the production of Dronedarone, an antiarrhythmic medication used to treat atrial fibrillation.^[3]^[4] This guide consolidates essential data, including molecular weight, physical constants, and spectral information, to support its application in laboratory and industrial settings.

Physicochemical Properties

N-(3-Chloropropyl)dibutylamine is a colorless to light yellow liquid under standard conditions.^[3]^[4] It is soluble in organic solvents like alcohol and ether but insoluble in water.^[5] Proper storage in a cool, dry, well-closed container away from moisture and light is critical to maintain its stability and purity.^[3]^[4]

Table 1: Quantitative Data for **N-(3-Chloropropyl)dibutylamine**

Property	Value	Source(s)
Molecular Identifiers		
IUPAC Name	N-butyl-N-(3-chloropropyl)butan-1-amine	[1]
CAS Number	36421-15-5	[1][2][3]
Molecular Formula	C ₁₁ H ₂₄ ClN	[1][2][3]
Physical Constants		
Molecular Weight	205.77 g/mol	[1][2]
Monoisotopic Mass	205.1597275 Da	[1][2]
Density	0.899 g/cm ³	[3]
Boiling Point	253.2 °C @ 760 mmHg	[3][4]
Flash Point	106.9 °C	[3]
Refractive Index	1.45	[3]
pKa (Predicted)	9.39 ± 0.50	[2]
Computed Properties		
XLogP3-AA	3.7	[1]
Topological Polar Surface Area	3.2 Å ²	[1][2]
Rotatable Bond Count	9	[2]
Heavy Atom Count	13	[2]

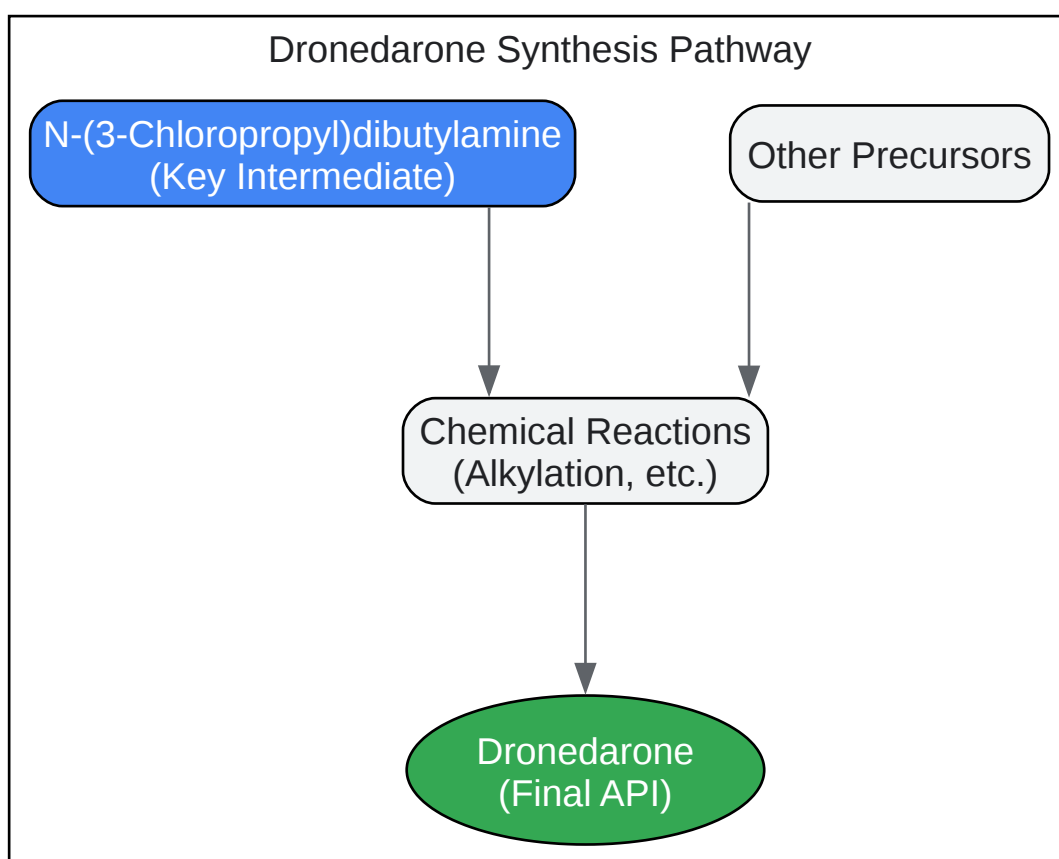
Applications in Research and Drug Development

The primary and most well-documented application of **N-(3-Chloropropyl)dibutylamine** is in pharmaceutical manufacturing.

- **Dronedarone Synthesis:** It is a critical intermediate for the production of Dronedarone hydrochloride, a medication for managing heart rhythm disorders.[3][4] Its chemical structure

is ideal for introducing specific functional groups required for the drug's therapeutic action.[3]

- Other Pharmaceutical Roles: The compound is also noted as a potential impurity in the manufacturing of Butopropine, another antiarrhythmic drug.[4][6]
- Industrial Applications: Beyond pharmaceuticals, it is used as a corrosion inhibitor in the oil and gas industry and as a surfactant in the production of personal care products.[2][7] It is also used in the synthesis of quaternary ammonium compounds, which have broad applications as disinfectants and fabric softeners.[8]



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Logical relationship in Dronedarone synthesis.

Experimental Protocols

4.1 Synthesis of N-(3-Chloropropyl)dibutylamine

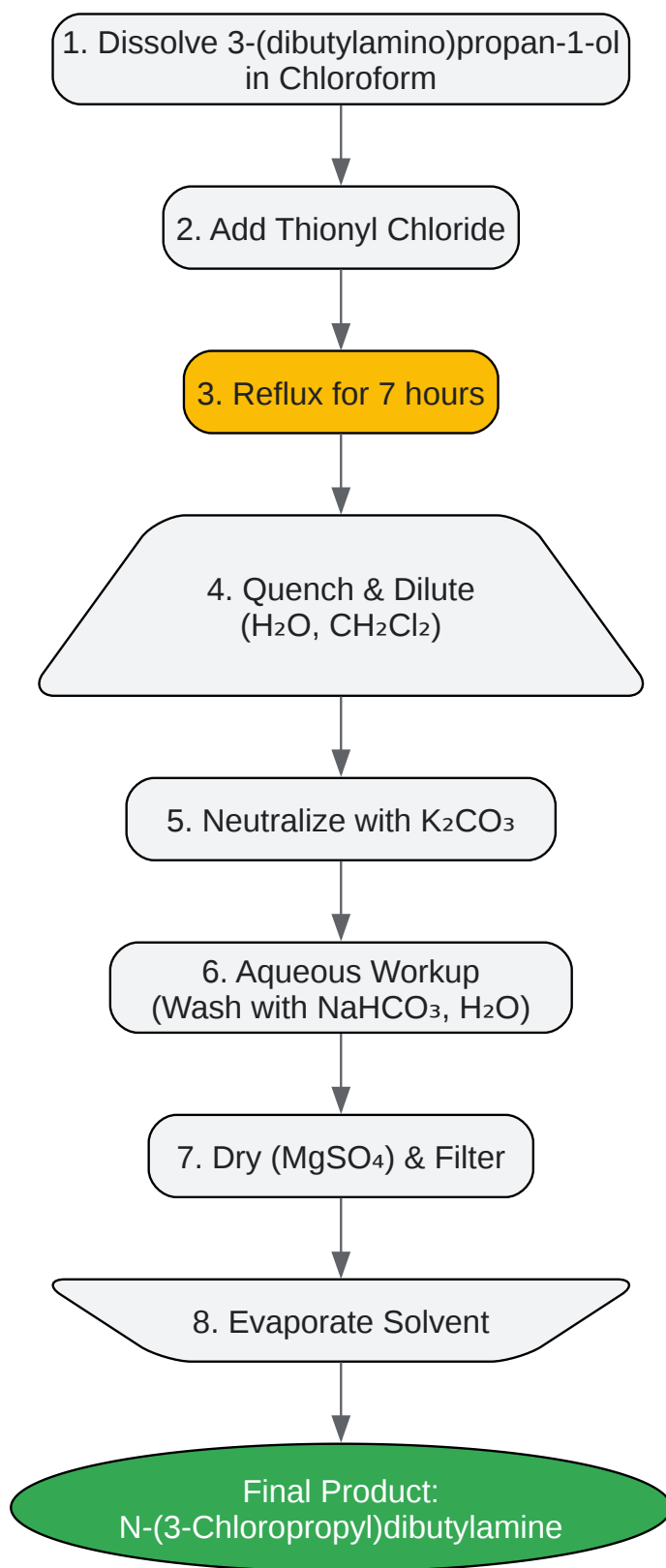
A general and high-yield procedure for the synthesis involves the chlorination of 3-(dibutylamino)propan-1-ol using thionyl chloride.[6]

Materials:

- 3-(dibutylamino)propan-1-ol
- Thionyl chloride (SOCl_2)
- Chloroform (CHCl_3)
- Dichloromethane (CH_2Cl_2)
- Potassium carbonate (K_2CO_3)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4)
- Water (H_2O)

Procedure:

- Dissolve 3-(dibutylamino)propan-1-ol (1.0 eq) in chloroform.[6]
- Slowly add thionyl chloride (2.0 eq) to the solution via syringe.[6]
- Stir the reaction mixture under reflux conditions for 7 hours.[6]
- After the reaction is complete, cool the mixture and dilute it with water and dichloromethane.
[6]
- Add potassium carbonate to neutralize the excess acid.[6]
- Separate the organic layer and wash it sequentially with saturated aqueous sodium bicarbonate and water.[6]
- Dry the organic layer with anhydrous magnesium sulfate, filter, and remove the solvent under vacuum to yield **N-(3-Chloropropyl)dibutylamine** as a yellow oil (typical yield: 94%).[6]



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Experimental workflow for synthesis and purification.

4.2 Analytical Characterization

The final product can be characterized using standard analytical techniques. Published spectral data includes:

- ^1H NMR (400 MHz, CDCl_3): δ 3.62 (t, J = 6.5 Hz, 2H), 2.55 (t, J = 6.8 Hz, 2H), 2.40 (t, 4H), 1.89 (qi, 2H), 1.48-1.36 (m, 4H), 1.36-1.26 (m, 4H), 0.93 (t, J = 7.3 Hz, 6H).[6]
- ^{13}C NMR (101 MHz, CDCl_3): δ 54.02, 51.06, 43.45, 30.61, 29.43, 20.67, 14.05.[6]
- HRMS (EI+): m/z for $\text{C}_{11}\text{H}_{24}\text{NCl}$ calculated: 205.1597; measured: 205.1596.[6]

Safety and Handling

N-(3-Chloropropyl)dibutylamine is classified as an irritant.[9] It may cause skin, eye, and respiratory irritation.[2][9]

Precautionary Measures (GHS Statements):

- Prevention: Wash hands thoroughly after handling. Wear protective gloves, clothing, eye, and face protection.[2]
- Response:
 - IF ON SKIN: Wash with plenty of water. If skin irritation occurs, seek medical advice.[2]
 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice.[2]
- Storage: Store in a cool, dry, and well-ventilated place. Keep containers tightly sealed and away from strong oxidizing agents and acids.[2][5]

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